

The Molecular Architecture of CD200: A Technical Guide for Researchers

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the molecular structure of the CD200 protein, a critical immunomodulatory molecule. The following sections detail its structural properties, interaction with its receptor, downstream signaling pathways, and key experimental protocols for its study, presented with the clarity and detail required for advanced research and therapeutic development.

Core Molecular Structure of CD200

CD200, also known as OX-2, is a type I transmembrane glycoprotein and a member of the immunoglobulin (Ig) superfamily.^{[1][2]} Its structure is highly conserved across species and plays a crucial role in regulating the immune system, particularly myeloid cell activity.^{[1][3]}

Domain Architecture

The CD200 protein consists of four main domains: an extracellular region, a transmembrane domain, and a short cytoplasmic tail.^{[2][4]} The extracellular portion is composed of two Ig-like domains: an N-terminal variable-like (V-like) domain and a membrane-proximal constant-2-like

(C2-like) domain.[1][5] The interaction with its receptor, CD200R, is mediated through these N-terminal Ig-like domains.[1][3] The cytoplasmic tail is short and lacks intrinsic signaling motifs, suggesting it does not directly transduce intracellular signals.[3]

Post-Translational Modifications

Glycosylation: CD200 is a heavily glycosylated protein.[1] In mice, six potential N-linked glycosylation sites have been identified in the extracellular domain at asparagine residues N65, N73, N80, N127, N151, and N160.[1] This extensive glycosylation is thought to be important for the protein's stability and function, although it does not directly participate in the binding interface with CD200R.[1]

Disulfide Bonds: The Ig-like domains of CD200 contain canonical disulfide bonds that link beta-strands B and F, which are characteristic of this protein superfamily.[1] Additionally, an exposed disulfide bond is present between beta-strands F and G in the V-like domain, a feature that is conserved among CD200 orthologs.[1]

Quantitative Molecular Data

The following tables summarize key quantitative data regarding the molecular properties of CD200 and its interaction with its receptor, CD200R.

Table 1: Molecular Properties of CD200

Property	Human CD200	Mouse CD200	Source(s)
Molecular Weight (Glycosylated)	40-45 kDa (recombinant, HEK293)	~45 kDa	[6][7]
Molecular Weight (Non-glycosylated)	24.8 kDa (recombinant, E. coli)	-	[8]
Amino Acid Length (precursor)	-	278	[7]
Signal Sequence	Met1-Gly232 (recombinant construct)	30 amino acids	[6][7]
Extracellular Domain (ECD)	-	202 amino acids	[7]
Transmembrane Domain	-	27 amino acids	[7]
Cytoplasmic Domain	-	19 amino acids	[2][7]
N-linked Glycosylation Sites	-	N65, N73, N80, N127, N151, N160	[1]
Disulfide Bonds	Canonical Ig-like (B- F), Exposed in V-like (F-G)	Canonical Ig-like (B- F), Exposed in V-like (F-G)	[1]

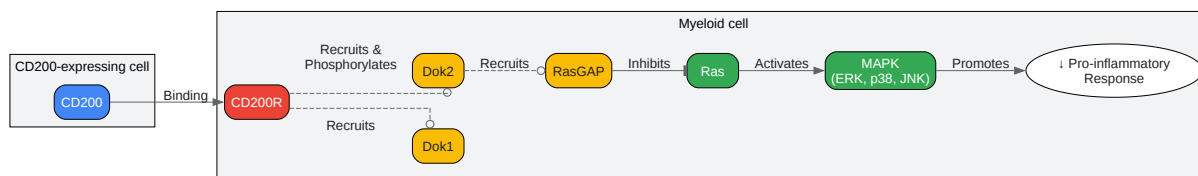
Table 2: Binding Affinity of the CD200-CD200R Interaction

Interacting Species	Dissociation Constant (KD)	Experimental Conditions	Source(s)
Human CD200 - Human CD200R	0.5 μ M	Surface Plasmon Resonance	[9]
Mouse CD200 - Mouse CD200R	~4 μ M	Surface Plasmon Resonance	[10]
Mouse CD200 - Mouse CD200R	4.8 μ M	Surface Plasmon Resonance	[11]
Mouse CD200 - Mouse CD200R	7 μ M	37°C	[1]
HHV-8 K14 - Human CD200R	~0.5 μ M	-	[3]

CD200-CD200R Signaling Pathway

The interaction between CD200 and its primary inhibitory receptor, CD200R1, initiates a signaling cascade that leads to the downregulation of myeloid cell activation.[\[3\]](#) This pathway is crucial for maintaining immune homeostasis and preventing excessive inflammation.[\[11\]](#)

Upon ligand binding, the tyrosine residues within the NPxY motifs in the cytoplasmic tail of CD200R1 become phosphorylated.[\[3\]](#) This phosphorylation event creates docking sites for the adaptor proteins Dok1 and Dok2.[\[3\]](#) The recruitment of Dok2 is particularly important and leads to the subsequent recruitment of RasGAP (Ras GTPase-activating protein).[\[3\]](#) RasGAP, in turn, inhibits the Ras-MAPK signaling pathway, including the downstream effectors ERK, p38, and JNK.[\[2\]](#) This inhibition ultimately results in a suppressed inflammatory response.[\[2\]](#)



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CD200-CD200R1 signaling cascade.

Experimental Protocols

This section provides detailed methodologies for key experiments used to study the molecular structure and function of the CD200 protein.

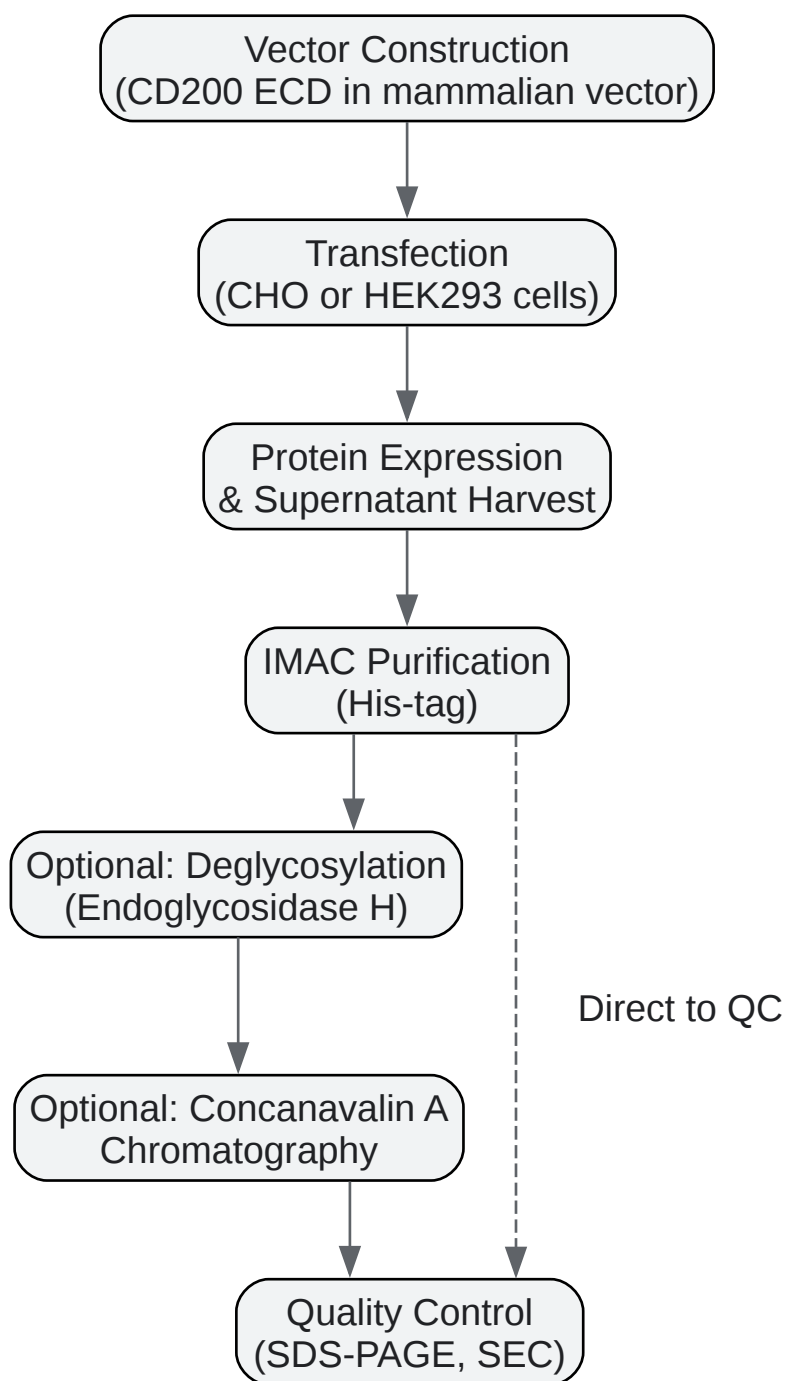
Recombinant Expression and Purification of CD200 Extracellular Domain

This protocol outlines the expression of the soluble extracellular domain of CD200 in a mammalian expression system, which is suitable for structural and binding studies.

- **Vector Construction:** The cDNA encoding the extracellular domain of human or mouse CD200 is cloned into a mammalian expression vector, often with a C-terminal polyhistidine (His) tag to facilitate purification.
- **Cell Transfection:** The expression vector is transfected into a suitable mammalian cell line, such as Chinese Hamster Ovary (CHO) or Human Embryonic Kidney (HEK293) cells, using a suitable transfection reagent.^{[1][6]}
- **Protein Expression and Harvesting:** The transfected cells are cultured in an appropriate medium. The secreted recombinant CD200 is harvested from the cell culture supernatant.

after a suitable expression period.

- Purification:
 - The supernatant is first clarified by centrifugation and filtration.
 - The His-tagged CD200 is purified using immobilized metal affinity chromatography (IMAC).
 - For structural studies requiring deglycosylation, the purified protein can be treated with endoglycosidase H to remove high-mannose N-linked glycans.[\[1\]](#)
 - Further purification to remove glycoform heterogeneity can be achieved using concanavalin A affinity chromatography.[\[1\]](#)
- Quality Control: The purity and homogeneity of the recombinant protein are assessed by SDS-PAGE and size-exclusion chromatography. Protein identity is confirmed by Western blotting or mass spectrometry.



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Workflow for recombinant CD200 expression.

Surface Plasmon Resonance (SPR) for Binding Kinetics

SPR is a label-free technique used to measure the kinetics of biomolecular interactions in real-time.

- **Chip Preparation:** A sensor chip (e.g., CM5) is activated for ligand immobilization.
- **Ligand Immobilization:** Recombinant CD200R is immobilized on the sensor chip surface at a desired density. A control flow cell is prepared for background subtraction.
- **Analyte Injection:** A series of concentrations of purified recombinant CD200 (the analyte) are injected over the sensor chip surface at a constant flow rate.
- **Data Acquisition:** The association of CD200 to the immobilized CD200R is monitored in real-time, followed by a dissociation phase where buffer is flowed over the chip.
- **Data Analysis:** The resulting sensorgrams are fitted to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D).

X-ray Crystallography for 3D Structure Determination

This technique is used to determine the atomic-resolution three-dimensional structure of the CD200 protein.

- **Protein Preparation:** Highly pure and homogeneous CD200 protein (typically the extracellular domain) is required, often at a high concentration (2-50 mg/mL).[\[12\]](#)
- **Crystallization:** The protein is mixed with a precipitant solution, and crystals are grown using methods such as hanging-drop or sitting-drop vapor diffusion.[\[12\]](#)[\[13\]](#) This process is often screened across a wide range of conditions to find those that yield diffraction-quality crystals.
- **X-ray Diffraction:** The protein crystals are exposed to a high-intensity X-ray beam, and the resulting diffraction pattern is recorded.[\[14\]](#)
- **Data Processing and Structure Solution:** The diffraction data are processed to determine the electron density map of the protein. A three-dimensional model of the protein is then built into this map and refined to high resolution.[\[14\]](#)

Mixed Lymphocyte Reaction (MLR) for Functional Assessment

The MLR is an in vitro assay to assess the immunosuppressive function of CD200.

- Cell Isolation: Peripheral blood mononuclear cells (PBMCs) are isolated from two different healthy donors.[15]
- Preparation of Stimulator and Responder Cells: PBMCs from one donor (stimulator cells) are rendered non-proliferative by irradiation or treatment with mitomycin C. PBMCs from the second donor serve as responder cells.[15]
- Co-culture: Responder and stimulator cells are co-cultured. To test the function of CD200, a blocking antibody against CD200 or CD200R can be added to the co-culture.
- Measurement of Proliferation: After several days of incubation, T cell proliferation in the responder population is measured, typically by the incorporation of a labeled nucleotide (e.g., BrdU or ³H-thymidine).[15]
- Data Analysis: A decrease in proliferation in the presence of a functional CD200-CD200R interaction, and a reversal of this suppression with a blocking antibody, indicates the immunosuppressive activity of CD200. Cytokine levels in the supernatant can also be measured by ELISA to assess the functional outcome.[16]

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